

Strontium Diricinoleate: A Comprehensive Technical Review and Future Outlook

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Compound of Interest

Compound Name: *Strontium diricinoleate*

Cat. No.: *B15176774*

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Abstract

Strontium diricinoleate, a salt formed from the divalent cation strontium and the unsaturated hydroxy fatty acid ricinoleic acid, represents a novel compound with significant potential in various therapeutic and industrial applications. While dedicated research on this specific molecule is nascent, this whitepaper provides a comprehensive overview of its foundational science. By examining the well-documented properties of its constituent parts—strontium and ricinoleic acid—we can project the physicochemical characteristics, biological activities, and potential applications of **strontium diricinoleate**. This document outlines a proposed synthesis protocol, summarizes key quantitative data, and presents hypothetical mechanisms of action to guide future research and development.

Introduction: The Scientific Rationale

The convergence of strontium's biological activity with the unique properties of ricinoleic acid provides a strong rationale for the investigation of **strontium diricinoleate**. Strontium, an alkaline earth metal, is known to mimic calcium in biological systems and has been studied for its effects on bone metabolism and its ability to reduce skin irritation.[1][2][3] Ricinoleic acid, which constitutes about 90% of the fatty acids in castor oil, is a monounsaturated, 18-carbon fatty acid with a hydroxyl group on the 12th carbon.[4][5] This structure imparts surfactant properties and is associated with anti-inflammatory effects.[6][7] The combination of these two

moieties in **strontium diricinoleate** suggests potential for novel applications in dermatology, bone tissue engineering, and as a specialty chemical.

Physicochemical Properties

While experimental data for **strontium diricinoleate** is not widely available, its fundamental properties can be inferred from its chemical structure and the known characteristics of its parent compounds.

Key Identifiers

Property	Value	Source
CAS Number	74563-70-5	[8]
Molecular Formula	C ₃₆ H ₆₆ O ₆ Sr	[8]
Molecular Weight	682.50 g/mol	[8]

Predicted Physicochemical Properties

The following table summarizes the known properties of ricinoleic acid and strontium, and the predicted properties of **strontium diricinoleate**.

Property	Ricinoleic Acid	Strontium (as Sr^{2+})	Strontium Diricinoleate (Predicted)
Appearance	Yellowish viscous liquid	-	Waxy or soapy solid
Melting Point	5.5 °C	-	Higher than ricinoleic acid, likely a soft solid at room temperature
Boiling Point	245 °C	-	Decomposes at high temperatures
Solubility in Water	3460 mg/L (at 25 °C)	High for simple salts	Low, likely forming micelles
Density	0.940 g/cm ³	-	Greater than 1 g/cm ³

Synthesis of Strontium Diricinoleate: Experimental Protocol

The synthesis of strontium salts of carboxylic acids can be achieved through several established methods.[9] A common and straightforward approach is the reaction of a soluble strontium salt with the sodium salt of the fatty acid, or the direct neutralization of the fatty acid with a strontium base.

Proposed Synthesis Method: Precipitation Reaction

This protocol is based on the general method for producing strontium salts of organic acids via a precipitation reaction.[9]

Materials:

- Ricinoleic Acid (≥99% purity)
- Sodium Hydroxide (NaOH)
- Strontium Chloride Hexahydrate ($\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$)

- Ethanol
- Deionized Water
- Magnetic Stirrer and Hotplate
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

Procedure:

- Preparation of Sodium Ricinoleate:
 - Dissolve a specific molar quantity of ricinoleic acid in ethanol.
 - In a separate container, dissolve an equimolar amount of sodium hydroxide in deionized water.
 - Slowly add the sodium hydroxide solution to the ricinoleic acid solution while stirring continuously. The reaction is exothermic.
 - Continue stirring for 1-2 hours at room temperature to ensure complete saponification, forming sodium ricinoleate.
- Precipitation of **Strontium Diricinoleate**:
 - Prepare an aqueous solution of strontium chloride hexahydrate. The molar amount of strontium chloride should be half that of the initial ricinoleic acid to achieve a 2:1 stoichiometric ratio of ricinoleate to strontium.
 - Slowly add the strontium chloride solution to the sodium ricinoleate solution with vigorous stirring.
 - A white precipitate of **strontium diricinoleate** will form immediately.
 - Continue stirring for an additional 2-3 hours to ensure complete precipitation.

- Isolation and Purification:
 - Collect the precipitate by vacuum filtration using a Büchner funnel.
 - Wash the collected solid with deionized water to remove sodium chloride and any unreacted starting materials. Repeat the washing step 2-3 times.
 - Further wash the product with a small amount of cold ethanol to remove any residual water and unreacted ricinoleic acid.
 - Dry the purified **strontium diricinoleate** in a vacuum oven at a low temperature (e.g., 40-50°C) to prevent decomposition.

Synthesis Workflow Diagram

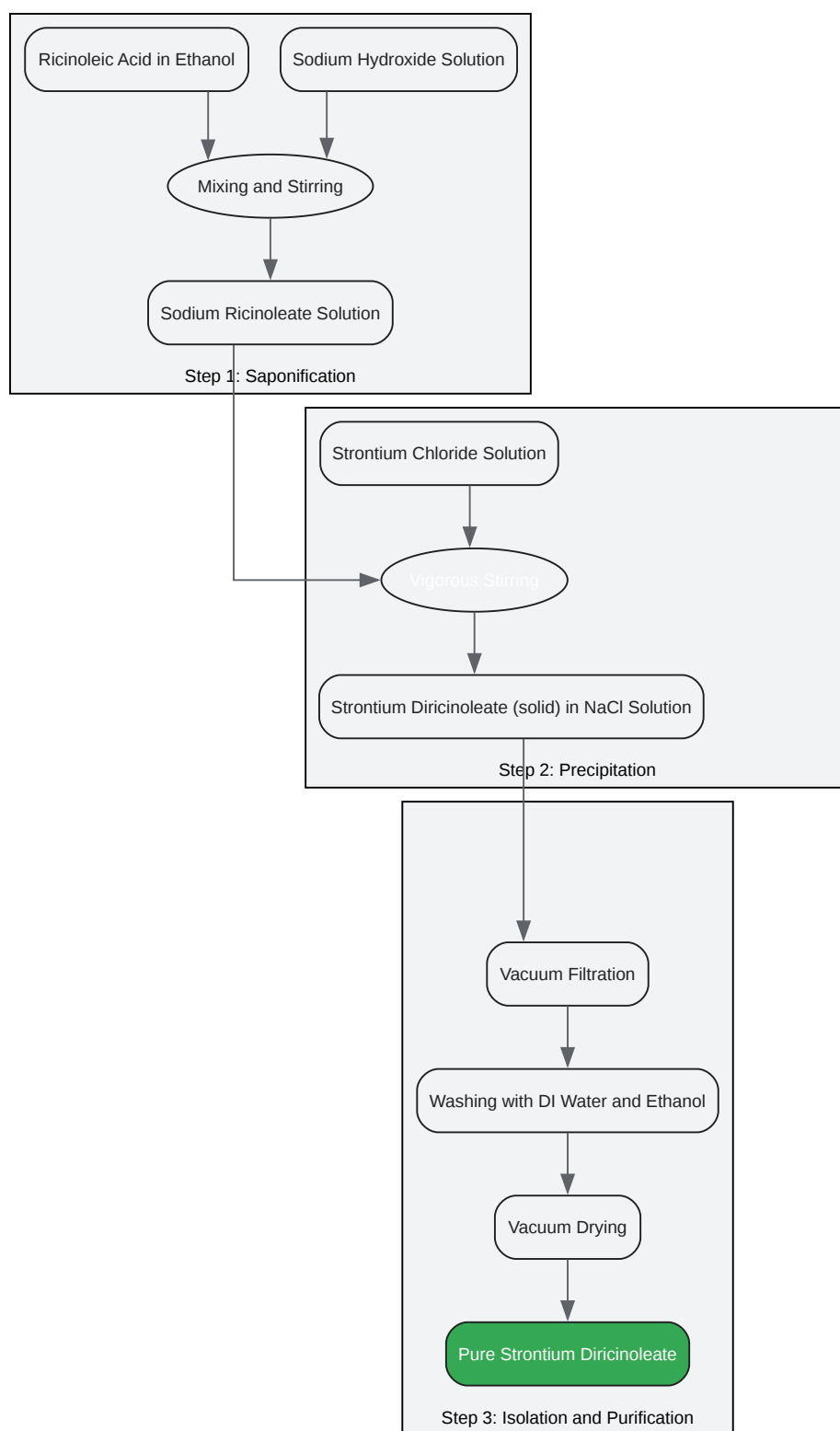


Figure 1. Proposed Synthesis Workflow for Strontium Diricinoleate

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Figure 1. Proposed Synthesis Workflow for **Strontium Diricinoleate**

Potential Biological Activity and Mechanisms of Action

The biological effects of **strontium diricinoleate** are yet to be determined experimentally. However, based on the known pharmacology of strontium and ricinoleic acid, we can propose several potential areas of activity.

Dermatological Applications: Reduction of Skin Irritation

Strontium salts have been shown to reduce sensory irritation, such as stinging, burning, and itching, when applied topically.^[10] Ricinoleic acid exhibits anti-inflammatory properties.^[6] Therefore, **strontium diricinoleate** is a promising candidate for use in formulations designed to soothe sensitive or irritated skin.

Hypothetical Signaling Pathway: The mechanism may involve a dual action: strontium ions could modulate nerve responses, while ricinoleic acid could downregulate inflammatory pathways.

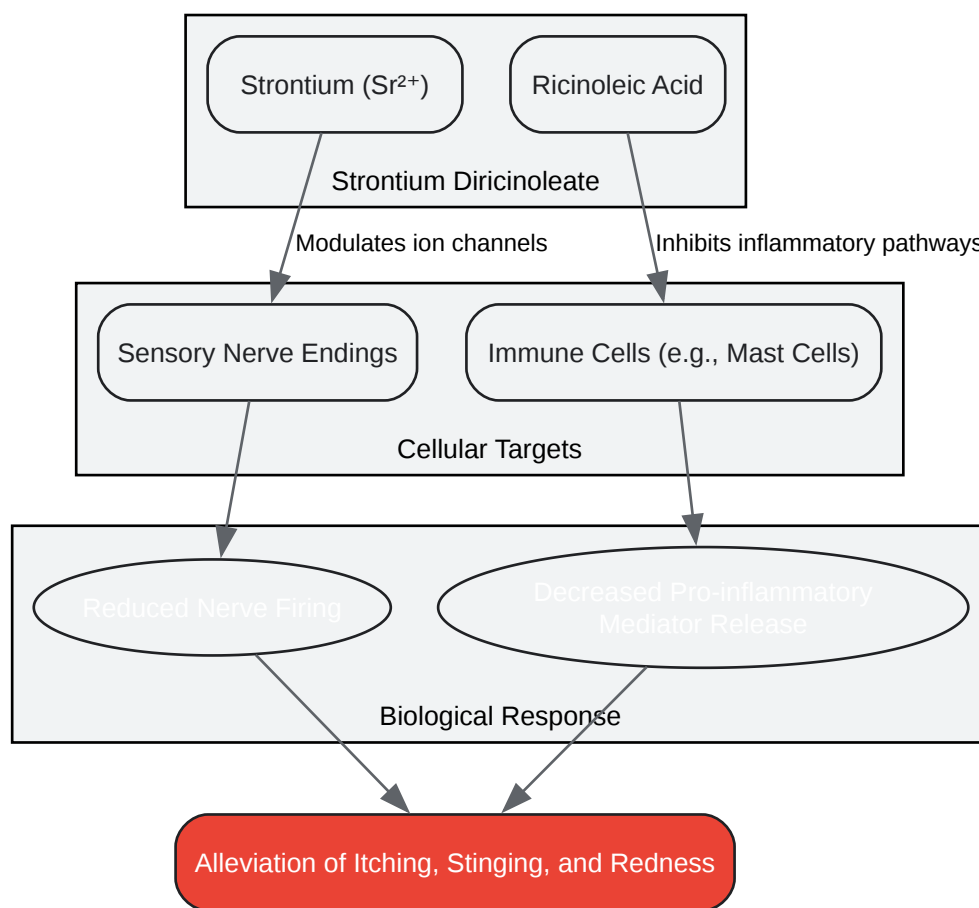


Figure 2. Hypothetical Mechanism for Skin Irritation Reduction

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- To cite this document: BenchChem. [Strontium Diricinoleate: A Comprehensive Technical Review and Future Outlook]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15176774#strontium-diricinoleate-fundamental-research-and-discovery]

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